

"3-(Piperidin-1-ylsulfonyl)aniline" CAS number 22184-99-2

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Piperidin-1-ylsulfonyl)aniline

Cat. No.: B1306169

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An in-depth analysis of the available scientific literature and chemical databases reveals limited public information for **"3-(Piperidin-1-ylsulfonyl)aniline"** (CAS Number: 22184-99-2). This compound is primarily documented as a chemical intermediate, likely used in the synthesis of more complex molecules. There is a notable absence of extensive research into its biological activity, signaling pathways, or detailed experimental applications in peer-reviewed publications.

The following guide has been constructed based on the available data, focusing on its chemical properties and a generalized synthesis workflow. The lack of biological data precludes the creation of signaling pathway diagrams and detailed experimental protocols for biological assays.

Chemical Properties and Data

3-(Piperidin-1-ylsulfonyl)aniline is a sulfonamide derivative. The structural formula and key physicochemical properties are summarized below.

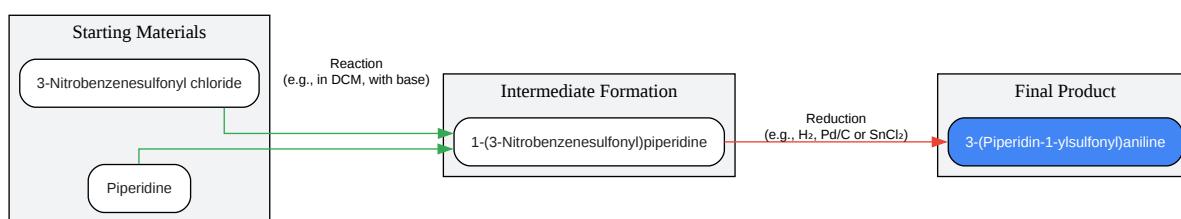
Table 1: Physicochemical Properties of **3-(Piperidin-1-ylsulfonyl)aniline**

Property	Value	Source
CAS Number	22184-99-2	Chemical Abstracts Service
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂ S	N/A
Molecular Weight	240.32 g/mol	N/A
Appearance	Off-white to pale yellow solid (typical)	Supplier Data
Purity	>95% (typical commercial grade)	Supplier Data

Note: Physical properties such as melting point, boiling point, and solubility are not consistently reported across public sources and would require experimental determination for definitive values.

Synthesis Workflow

The synthesis of **3-(Piperidin-1-ylsulfonyl)aniline** typically involves the reaction of a sulfonyl chloride with an aniline derivative. A generalized workflow for its preparation is outlined below. This process represents a common synthetic route for such compounds.



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Caption: Generalized synthetic workflow for **3-(Piperidin-1-ylsulfonyl)aniline**.

Experimental Protocols

Due to the lack of published research papers detailing specific uses of this compound, a generalized experimental protocol for its synthesis is provided based on standard organic chemistry techniques for sulfonamide formation and nitro group reduction.

3.1 Synthesis of 1-(3-Nitrobenzenesulfonyl)piperidine (Intermediate)

- **Reaction Setup:** To a solution of 3-nitrobenzenesulfonyl chloride (1.0 eq) in a suitable solvent such as dichloromethane (DCM) in a round-bottom flask, add a base, for instance, triethylamine (1.2 eq).
- **Addition of Amine:** Cool the mixture to 0 °C using an ice bath. Add piperidine (1.1 eq) dropwise to the solution while stirring.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 4-12 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude intermediate.
- **Purification:** Purify the crude product via column chromatography or recrystallization to obtain pure 1-(3-nitrobenzenesulfonyl)piperidine.

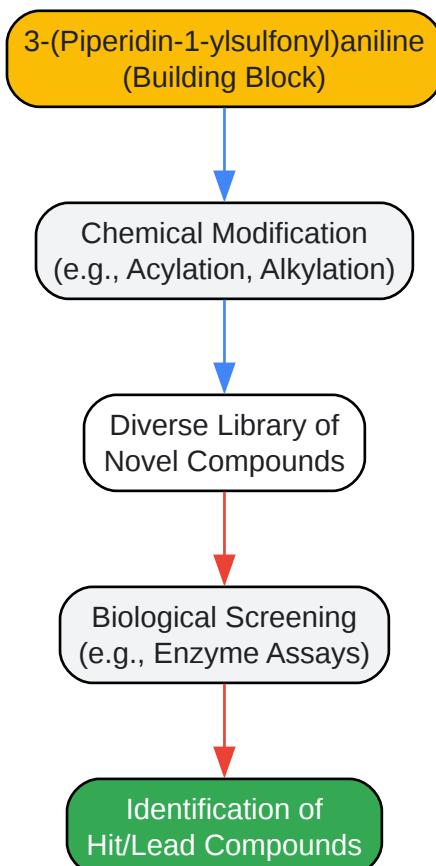
3.2 Synthesis of 3-(Piperidin-1-ylsulfonyl)aniline (Final Product)

- **Reaction Setup:** Dissolve the intermediate, 1-(3-nitrobenzenesulfonyl)piperidine (1.0 eq), in a solvent like ethanol or ethyl acetate.
- **Reduction:** Add a reducing agent. A common method is catalytic hydrogenation using palladium on carbon (10 mol%) under a hydrogen atmosphere. Alternatively, chemical reduction using reagents like tin(II) chloride (SnCl_2) in an acidic medium can be employed.
- **Reaction Progression:** Stir the reaction at room temperature until the starting material is fully consumed, as monitored by TLC.

- **Workup:** After the reaction is complete, filter off the catalyst (if used). Neutralize the reaction mixture and extract the product with an organic solvent.
- **Purification:** Wash the combined organic layers, dry, and concentrate. The final product, **3-(Piperidin-1-ylsulfonyl)aniline**, can be further purified by column chromatography if necessary.

Potential Applications in Research

As a chemical intermediate, **3-(Piperidin-1-ylsulfonyl)aniline** serves as a building block in drug discovery and development. The aniline functional group allows for a variety of subsequent chemical transformations, such as amide bond formation, diazotization, or other coupling reactions, enabling the synthesis of a diverse library of more complex molecules for screening as potential therapeutic agents. The piperidinylsulfonyl moiety can influence the physicochemical properties, such as solubility and lipophilicity, of the final compounds.



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Caption: Role as an intermediate in a drug discovery workflow.

Conclusion

3-(Piperidin-1-ylsulfonyl)aniline (CAS: 22184-99-2) is a chemical compound with established use as a synthetic intermediate. While detailed public data on its biological effects and specific experimental applications are scarce, its structure provides a versatile scaffold for the generation of new chemical entities in medicinal chemistry research. Further investigation would be required to elucidate any intrinsic biological activity of this molecule.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com